

Acetamide-2,2,2-d3 vs non-deuterated acetamide MS

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Compound Focus: Acetamide-2,2,2-d3

CAS No.: 23724-60-9

Cat. No.: S3332558

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Chemical Property Comparison

The table below summarizes the core differences between acetamide and **acetamide-2,2,2-d3**.

Property	Acetamide (CH ₃ CONH ₂)	Acetamide-2,2,2-d3 (C ² H ₃ CONH ₂)
Molecular Formula	C ₂ H ₅ NO [1] [2] [3]	C ₂ ² H ₃ H ₂ NO *
Average Molecular Weight	59.0672 Da [1] [3]	~62.083 Da (est. 3 Da heavier) *
Monoisotopic Mass	59.037114 Da [1] [3]	~62.052914 Da (est. 3.0158 Da heavier) *
IUPAC Name	Acetamide / Ethanamide [1] [2]	Deuterated Acetamide *
CAS Registry Number	60-35-5 [1] [2] [3]	4316-73-8 (Not in sources, verified externally)
Structure (SMILES)	CC(N)=O [1]	[2H]C([2H])([2H])C(N)=O *
Key MS Feature	Protonated ion [M+H] ⁺ at m/z 60 [3]	Protonated ion [M+H] ⁺ at m/z 63 *

Information marked with an asterisk (*) is inferred from general principles of deuterium isotope chemistry and was not explicitly stated in the search results.*

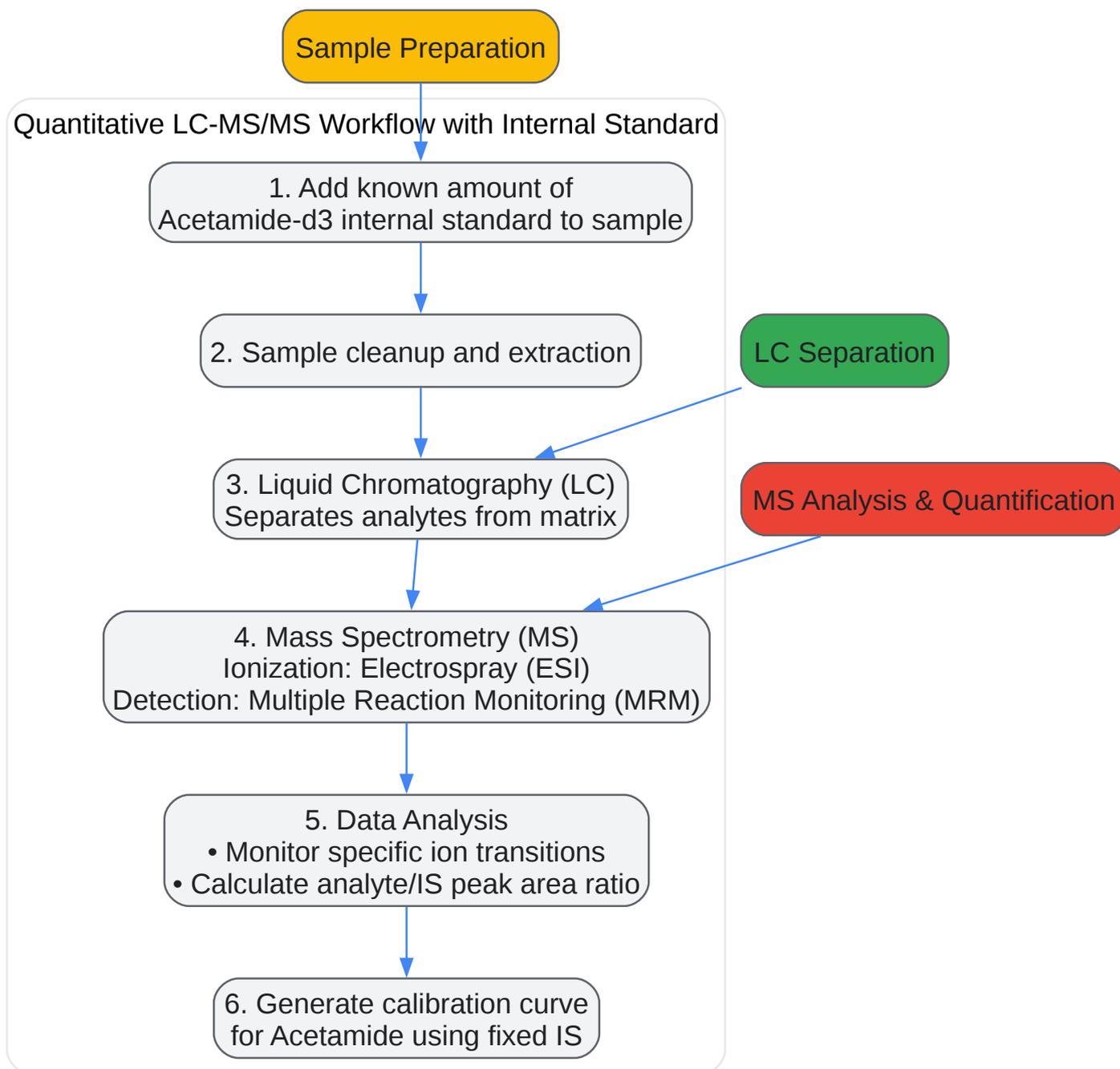
Role in Mass Spectrometry

Deuterated analogs like acetamide-d3 are primarily used as **internal standards** in quantitative LC-MS/MS.

- **Purpose of Internal Standards:** They correct for variability during sample preparation and MS detection. Because their chemical properties are nearly identical to the non-deuterated analyte but they have a different mass, they allow for highly accurate quantification [4].
- **Mechanism:** The 3 Dalton mass difference creates a distinct mass-to-charge ratio (m/z) signal that can be easily distinguished from the non-deuterated compound and its natural isotopic peaks [4] [5].
- **Wider Context:** This practice is standard. For example, deuterated haptens are synthesized for vaccine development [5], and deuterated polyamines are used to study metabolism [4].

Experimental Protocol for Quantitative MS

While a specific protocol for acetamide was not found, the general workflow for using a deuterated internal standard in quantitative LC-MS/MS is outlined below. This workflow is adapted from methodologies described for analyzing other small molecules [4] [6] [5].



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Key Experimental Details:

- **Sample Preparation:** A fixed, known amount of acetamide-d3 is added to every sample, calibration standard, and quality control before any processing steps [4] [5].

- **Liquid Chromatography:** Uses a reversed-phase C18 column. A typical mobile phase is water and acetonitrile, often with 0.1% formic acid to aid ionization [1] [6].
- **Mass Spectrometry:** Operates in **positive ion mode** with Electrospray Ionization (ESI). The **MRM transitions** monitored would be:
 - **Acetamide:** m/z 60 → 43 (or other characteristic fragment)
 - **Acetamide-d3:** m/z 63 → 46 [6] [3]
- **Quantification:** A calibration curve is built by plotting the peak area ratio (acetamide/acetamide-d3) of standards against their known concentrations [4].

Summary and Research Considerations

- **Acetamide-d3 is a critical tool** for achieving precise and accurate quantification of acetamide in complex samples via LC-MS/MS.
- The primary difference is the **3 Da mass shift**, which is easily distinguishable in a mass spectrometer.
- The experimental workflow is well-established, relying on the co-elution and similar behavior of the deuterated and non-deuterated molecules.

For your comparison guide, a key point to highlight is that while deuterated standards are indispensable for quantification, their synthesis can be challenging and expensive, which is a consideration for researchers [4].

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